

solubility of 1,3-propanediol-d8 in common lab solvents

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Compound of Interest

Compound Name: 1,3-Propanediol-d8

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An In-Depth Technical Guide to the Solubility of **1,3-Propanediol-d8** in Common Laboratory Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **1,3-propanediol-d8**, a deuterated form of 1,3-propanediol. While specific quantitative solubility data for the deuterated form is not readily available in published literature, the principle of isotopic substitution suggests that its solubility characteristics will be very similar to its non-deuterated counterpart, 1,3-propanediol. Deuteration is not expected to significantly alter the fundamental intermolecular forces governing solubility.

Core Physical Properties

1,3-Propanediol and its deuterated isotopologue are viscous, colorless liquids. Key physical properties of **1,3-propanediol-d8** are provided below, which are comparable to the non-deuterated form.

Property	Value
Molecular Formula	C ₃ D ₈ O ₂
Molecular Weight	84.14 g/mol [1][2]
Boiling Point	214 °C (lit.)[1][3]
Melting Point	-27 °C (lit.)[1]
Density	1.162 g/mL at 25 °C

Solubility Profile

Based on the known solubility of 1,3-propanediol, **1,3-propanediol-d8** is expected to be miscible or highly soluble in polar protic and polar aprotic solvents due to its ability to form hydrogen bonds through its two hydroxyl groups. Its solubility in non-polar solvents is expected to be limited.

The following table summarizes the expected solubility of **1,3-propanediol-d8** in a range of common laboratory solvents.

Solvent	Solvent Type	Expected Solubility
Water	Polar Protic	Miscible
Ethanol	Polar Protic	Miscible
Methanol	Polar Protic	Miscible
Acetone	Polar Aprotic	Miscible
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Soluble
Dimethylformamide (DMF)	Polar Aprotic	Soluble
Acetonitrile	Polar Aprotic	Soluble
Ethyl Acetate	Moderately Polar	Soluble
Chloroform	Weakly Polar	Soluble
Toluene	Non-polar	Slightly Soluble
Hexane	Non-polar	Insoluble
Benzene	Non-polar	Slightly Soluble

Experimental Protocol for Solubility Determination

A standard method for determining the solubility of a liquid like **1,3-propanediol-d8** in a given solvent is the visual method under controlled temperature.

Objective: To determine the solubility of **1,3-propanediol-d8** in a specific solvent at a given temperature.

Materials:

- **1,3-propanediol-d8**
- Selected solvent (e.g., water, ethanol, hexane)
- Calibrated glassware (e.g., graduated cylinders, pipettes)
- Vials with screw caps

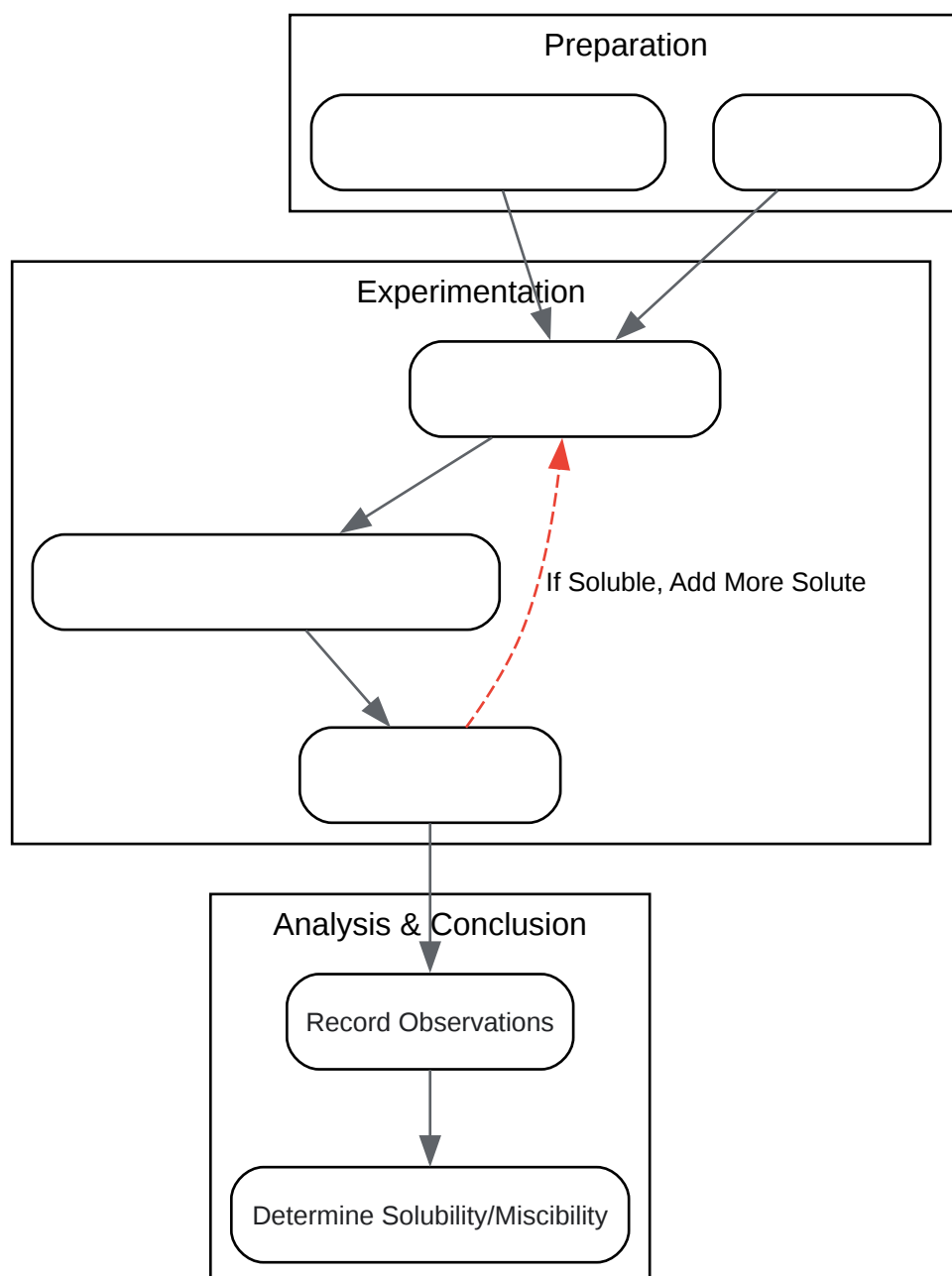
- Vortex mixer
- Temperature-controlled water bath or incubator

Procedure:

- Preparation of Solvent: Ensure the solvent is of high purity and degassed if necessary.
- Initial Mixture Preparation: In a series of vials, add a fixed volume of the solvent (e.g., 1 mL).
- Incremental Addition of Solute: To each vial, add a small, precise volume of **1,3-propanediol-d8** (e.g., 10 μ L).
- Mixing: Securely cap the vials and vortex them for a set period (e.g., 2 minutes) to ensure thorough mixing.
- Equilibration: Place the vials in a temperature-controlled environment (e.g., 25 °C) and allow them to equilibrate for a sufficient time (e.g., 24 hours). This allows the solution to reach a state of thermodynamic equilibrium.
- Visual Inspection: After equilibration, visually inspect each vial for any signs of phase separation, cloudiness, or undissolved droplets. The absence of any of these indicates that the solute is soluble at that concentration.
- Determining Miscibility/Solubility Limit: Continue adding incremental amounts of **1,3-propanediol-d8** to vials that show complete dissolution until phase separation is observed. The concentration at which the solution remains clear and homogenous is the solubility limit. If no phase separation occurs even with a high proportion of the solute, the substances are considered miscible.
- Data Recording: Record the volumes of solute and solvent for each vial and note the observation (soluble, insoluble, miscible).

Experimental Workflow Visualization

The following diagram illustrates a general workflow for a solubility study.



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Caption: A general workflow for determining the solubility of a liquid solute in a solvent.

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